

Application Notes and Protocols for the Synthesis of Ethyl Benzoate

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Compound of Interest

Compound Name: Ethyl 3-(1,3-thiazol-2-yl)benzoate

Cat. No.: B1291012

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Introduction

Ethyl benzoate is an organic ester formed from the condensation of benzoic acid and ethanol. [1][2] It is a colorless liquid with a pleasant, fruity odor, making it a common component in fragrances and artificial fruit flavors.[1][3] This document provides a detailed experimental procedure for the synthesis of ethyl benzoate via Fischer esterification, a classic method involving the acid-catalyzed reaction between a carboxylic acid and an alcohol.[4][5] The protocol is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Physicochemical Data and Reagents

A summary of the physical properties of the key reactants and the final product is provided below. These values are crucial for the experimental setup, purification, and final characterization.

Compound	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Density (g/cm ³)
Benzoic Acid	C ₇ H ₆ O ₂	122.12	249.2	1.27
Ethanol (95%)	C ₂ H ₅ OH	46.07	78.4	0.789
Sulfuric Acid (conc.)	H ₂ SO ₄	98.08	337	1.84
Ethyl Benzoate	C ₉ H ₁₀ O ₂	150.17	211-213	1.05
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	34.6	0.713
Sodium Bicarbonate	NaHCO ₃	84.01	-	2.20
Anhydrous MgSO ₄	MgSO ₄	120.37	-	2.66

Data compiled from multiple sources.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Fischer Esterification

This protocol details the synthesis of ethyl benzoate through the reflux of benzoic acid and ethanol with a sulfuric acid catalyst, followed by extraction and purification.

1. Reaction Setup and Reflux:

- In a 150 mL round-bottom flask, combine 25.4 g (0.208 mol) of benzoic acid with 23 mL (0.39 mol) of 95% ethanol.[\[6\]](#)
- Gently swirl the flask to dissolve the benzoic acid.
- Carefully and slowly add 4.2 mL of concentrated sulfuric acid to the mixture while continuing to swirl.[\[6\]](#) Add a few boiling chips to ensure smooth boiling.
- Assemble a reflux condenser with the round-bottom flask and place it on a heating mantle.[\[6\]](#)

- Heat the mixture to reflux and maintain the reflux for approximately 3 hours.[6] The progress of the reaction can be monitored using thin-layer chromatography (TLC).[8]

2. Work-up and Extraction:

- After the reflux period, allow the reaction mixture to cool to room temperature.
- Pour the cooled mixture into a separatory funnel containing 60 mL of cold water.[6]
- To neutralize the remaining sulfuric acid and unreacted benzoic acid, add a saturated sodium bicarbonate solution in small portions until the effervescence ceases and the aqueous layer is slightly alkaline.
- Extract the ethyl benzoate from the aqueous layer using two 30 mL portions of diethyl ether.[6]
- Combine the organic (ether) layers in the separatory funnel and wash them sequentially with 30 mL of water and then 30 mL of brine (saturated NaCl solution) to remove residual water-soluble impurities.

3. Drying and Solvent Removal:

- Transfer the washed organic layer to a clean, dry Erlenmeyer flask.
- Dry the solution over anhydrous magnesium sulfate or calcium chloride until the liquid is clear.[6][9]
- Decant or filter the dried solution to remove the drying agent.
- Remove the diethyl ether solvent using a rotary evaporator or by simple distillation on a water bath.[6] Caution: Diethyl ether is highly flammable.

4. Purification by Distillation:

- The remaining crude ethyl benzoate can be purified by distillation.
- Set up a simple distillation apparatus.

- Collect the fraction boiling between 211-213 °C, which is the pure ethyl benzoate product.[1]

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle concentrated sulfuric acid with extreme care in a fume hood, as it is highly corrosive. [10]
- Diethyl ether is extremely flammable and can form explosive peroxides.[6][7] Ensure there are no open flames or spark sources nearby during its use.
- Perform all steps of this procedure in a well-ventilated fume hood.

Data Summary and Characterization

The following tables summarize typical quantitative data for the synthesis and characterization of ethyl benzoate.

Table 1: Typical Reactant Quantities and Yield

Reactant/Product	Moles (mol)	Mass (g)	Volume (mL)	Role
Benzoic Acid	0.208	25.4	~20	Limiting Reagent
Ethanol (95%)	0.39	18.15	23	Reactant & Solvent
Sulfuric Acid	~0.08	~7.7	4.2	Catalyst
Ethyl Benzoate (Theoretical Yield)	0.208	31.24	~29.75	Product

Based on the procedure outlined in the protocol.[6][7]

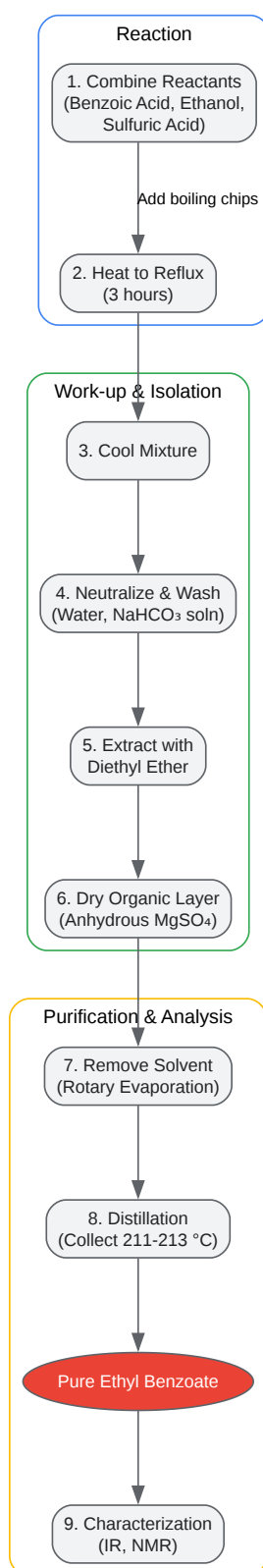
Table 2: Spectroscopic Data for Product Characterization

Spectroscopic Technique	Key Peaks / Shifts	Interpretation
IR Spectroscopy (liquid film)	~1720 cm ⁻¹ (strong)	C=O (ester) stretch
~3000-2850 cm ⁻¹	C-H (aliphatic) stretch	Aromatic protons ortho to ester
~1275 cm ⁻¹ & ~1100 cm ⁻¹	C-O (ester) stretch	
¹ H NMR (CDCl ₃)	δ 8.0 ppm (doublet of doublets, 2H)	
δ 7.3-7.5 ppm (multiplet, 3H)	Aromatic protons meta and para to ester	
δ 4.3 ppm (quartet, 2H)	-O-CH ₂ - protons	C=O (ester carbonyl) carbon
δ 1.3 ppm (triplet, 3H)	-CH ₃ protons	
¹³ C NMR (CDCl ₃)	δ 166.5 ppm	
δ 132.8, 130.6, 129.5, 128.3 ppm	Aromatic carbons	
δ 60.9 ppm	-O-CH ₂ - carbon	-CH ₃ carbon
δ 14.3 ppm	-CH ₃ carbon	

Data compiled from multiple sources.[\[2\]](#)[\[11\]](#)[\[12\]](#)

Process Visualization

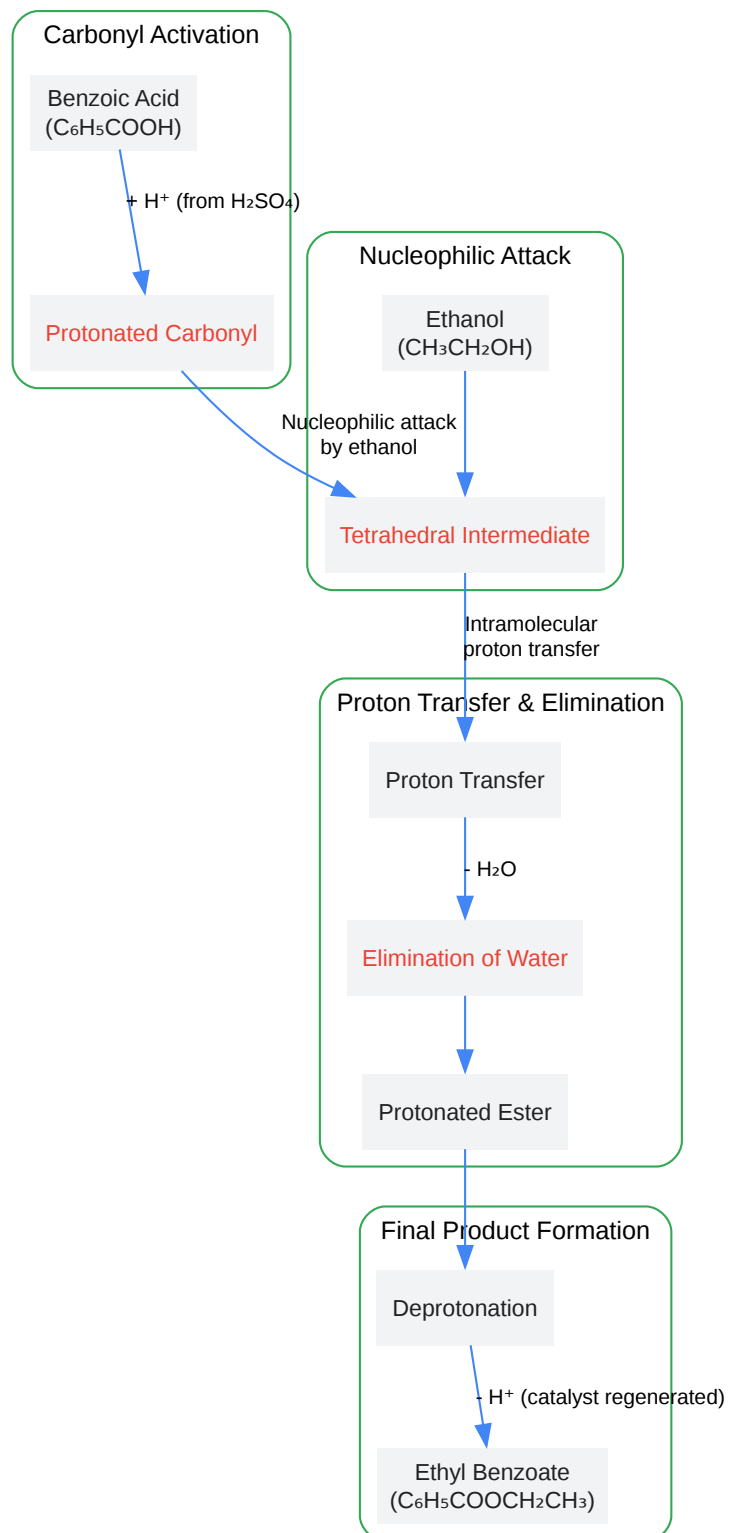
The following diagrams illustrate the experimental workflow and the underlying chemical mechanism.



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Caption: Experimental workflow for the synthesis and purification of ethyl benzoate.

Fischer Esterification Mechanism

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Caption: Logical diagram of the Fischer esterification reaction mechanism.

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References

- 1. Ethyl benzoate - Wikipedia [en.wikipedia.org]
- 2. Ethyl benzoate | C₉H₁₀O₂ | CID 7165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. youtube.com [youtube.com]
- 5. uwlax.edu [uwlax.edu]
- 6. chem.uoi.gr [chem.uoi.gr]
- 7. scribd.com [scribd.com]
- 8. quora.com [quora.com]
- 9. Synthesis routes of Ethyl benzoate [benchchem.com]
- 10. Microscale preparation of ethyl benzoate | Class experiment | RSC Education [edu.rsc.org]
- 11. Page loading... [guidechem.com]
- 12. rsc.org [rsc.org]
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